

# A Technical Guide to the Physicochemical Properties of 1,3-Dibenzylurea

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## Compound of Interest

Compound Name: 1,3-Dibenzylurea

Cat. No.: B110378

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This in-depth technical guide provides a comprehensive overview of the melting and boiling points of **1,3-Dibenzylurea**. It is intended for researchers, scientists, and professionals in the field of drug development who require precise data and detailed experimental methodologies. This document summarizes the available physical constants and outlines the standard protocols for their determination.

## Physicochemical Data of 1,3-Dibenzylurea

The physical properties of **1,3-Dibenzylurea** are crucial for its application in organic synthesis and pharmaceutical development. The following table summarizes the key quantitative data available for this compound.

Property	Value	Conditions
Melting Point	Not Available	-
Boiling Point	476.9 °C	at 760 mmHg[1][2]

Note: The melting point for **1,3-Dibenzylurea** is not consistently reported in publicly available chemical databases and literature, with some sources indicating "N/A"[2][3]. This may suggest that the compound decomposes before a distinct melting point is reached under standard atmospheric pressure.

## Experimental Protocols

The determination of melting and boiling points is a fundamental practice in chemical analysis to ascertain the purity and identity of a substance. The following sections detail the standard experimental methodologies for these measurements.

## Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a very narrow temperature range. The following protocol describes the capillary method, a common technique for melting point determination.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Apparatus and Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Finely powdered **1,3-Dibenzylurea** sample
- Thermometer or digital temperature probe
- Heating medium (e.g., silicone oil)

Procedure:

- **Sample Preparation:** A small amount of the finely powdered **1,3-Dibenzylurea** is introduced into the open end of a capillary tube. The tube is then gently tapped to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.[\[5\]](#)[\[7\]](#)
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer or temperature probe.
- **Heating:** The apparatus is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.[\[4\]](#)
- **Observation:** The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which

the last crystal of the solid melts is recorded as the completion of melting. The melting point is reported as a range between these two temperatures.

- Purity Assessment: A sharp melting range (typically less than 1 °C) is indicative of a pure compound. A broad melting range often suggests the presence of impurities.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

Apparatus and Materials:

- Boiling point apparatus (e.g., Thiele tube)
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating mantle or Bunsen burner
- Liquid sample of **1,3-Dibenzylurea** (if applicable, though it is solid at room temperature)

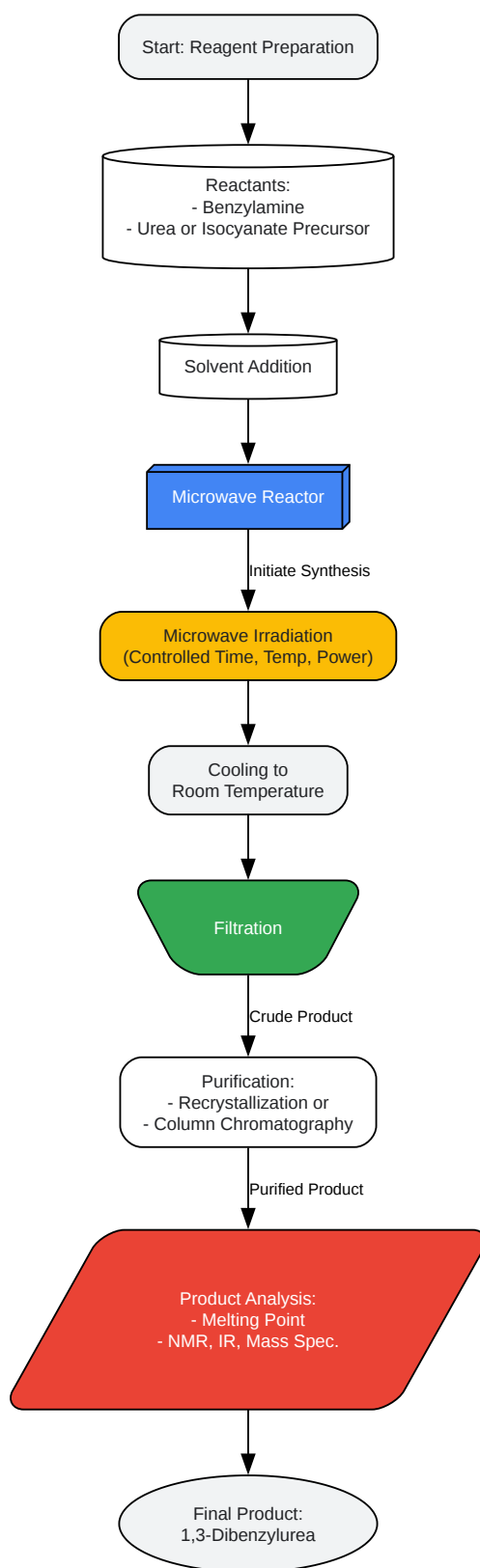
Procedure:

- Sample Preparation: A small amount of the liquid is placed in a small test tube. A capillary tube, sealed at the bottom, is inverted and placed inside the test tube with the open end submerged in the liquid.
- Apparatus Setup: The test tube assembly is attached to a thermometer and immersed in a heating bath (e.g., a Thiele tube filled with high-boiling point oil).
- Heating: The heating bath is gently heated. As the temperature rises, air trapped in the capillary tube will expand and escape as a stream of bubbles.

- Observation: Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. The heat source is then removed, and the liquid is allowed to cool.
- Boiling Point Determination: The temperature at which the stream of bubbles slows down and the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Logical Workflow Visualization

**1,3-Dibenzylurea** is utilized in various synthetic procedures, including microwave-assisted synthesis, which offers a rapid and efficient method for producing N,N'-disubstituted ureas.[8][9][10] The following diagram illustrates a generalized workflow for such a synthesis.



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Microwave-assisted synthesis workflow for **1,3-Dibenzylurea**.

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Address: 3281 E Guasti Rd  
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